

# Sotagliflozin hospitalization reduction heart failure

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Sotagliflozin

CAS No.: 1018899-04-1

Cat. No.: S543610

Get Quote

## Efficacy and Cost-Effectiveness of Sotagliflozin

Metric / Outcome	Trial / Population	Result (Sotagliflozin vs. Control)	Source / Trial
CV Death & HF Hospitalizations	T2DM, Worsening HF	33% reduction (Total number of events)	SOLOIST-WHF [1]
Hospitalization for HF	T2DM, High CV Risk	RR: 0.67 (95% CI 0.60-0.75)	Meta-analysis [2]
All-cause Mortality	T2DM, High CV Risk	18% reduction (Annualized rate)	Cost-effectiveness Model [3]
Hospital Readmission (Annualized)	T2DM, Post-Hospitalization	0.228 vs. 0.348 (SoC)	Cost-effectiveness Model [3]
ED Visits (Annualized)	T2DM, Post-Hospitalization	0.091 vs. 0.153 (SoC)	Cost-effectiveness Model [3]

Metric / Outcome	Trial / Population	Result (Sotagliflozin vs. Control)	Source / Trial
Cost per QALY	T2DM, Post-Hospitalization	ICER: \$45,596	Cost-effectiveness Model [3]
Cardiac Function (HFpEF, non-diabetic)	HFpEF, No Diabetes	Significant improvement in LV mass, diastolic function, 6-min walk test	SOTA P CARDIA [4]

## Key Trial Methodologies and Protocols

The robust data on **sotagliflozin** comes from several well-designed clinical trials. Here are the methodologies of the key studies cited in the comparison:

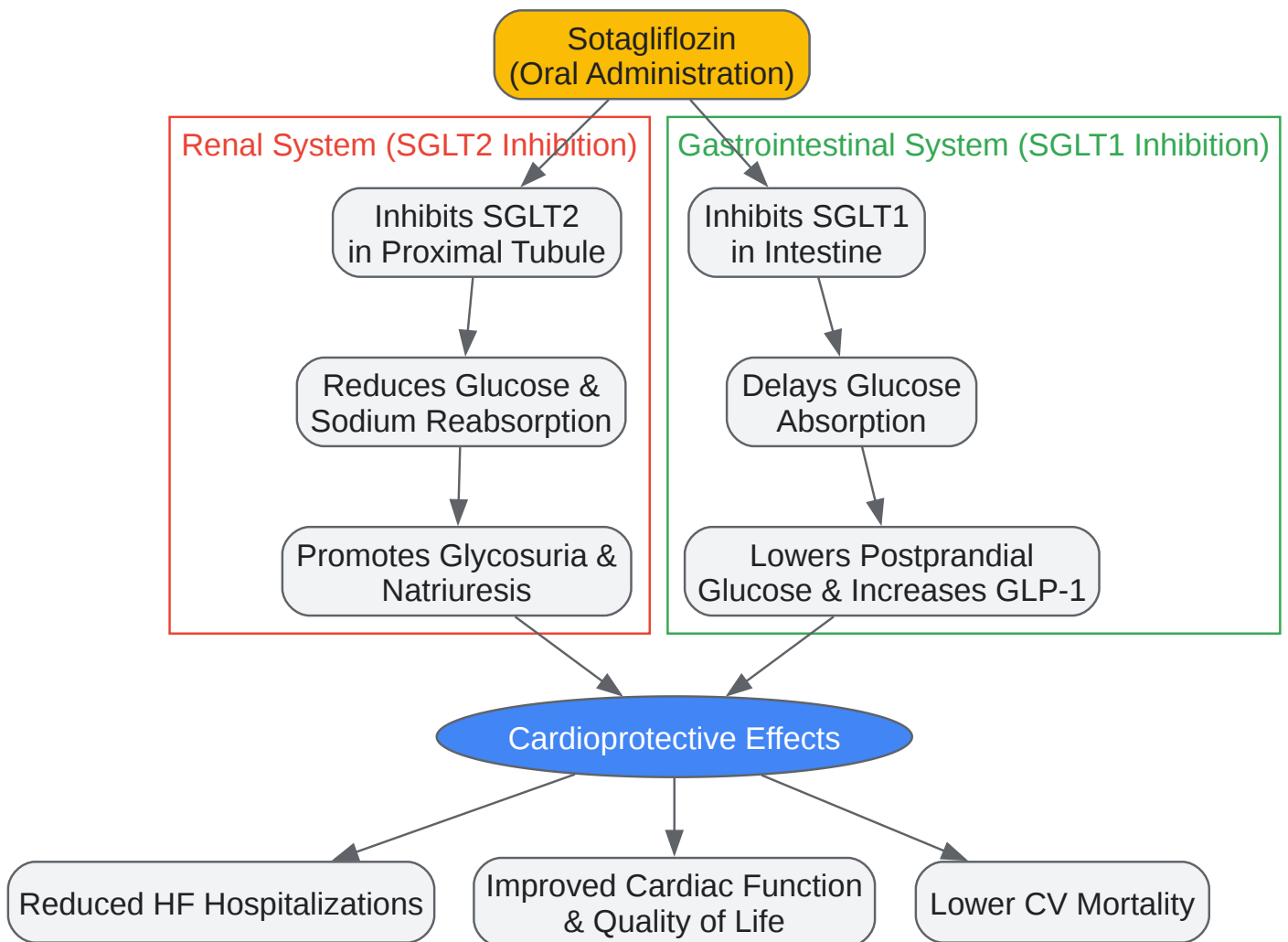
- **SOLOIST-WHF (Effect of Sotagliflozin on Cardiovascular Events in Patients with Type 2 Diabetes Post Worsening Heart Failure)**
  - **Design:** Phase III, double-blind, randomized, placebo-controlled trial.
  - **Population:** Adults with type 2 diabetes who were recently hospitalized for worsening heart failure.
  - **Intervention:** **Sotagliflozin** versus placebo.
  - **Primary Endpoint:** Total number of deaths from cardiovascular causes, hospitalizations for heart failure, and urgent visits for heart failure.
  - **Key Feature:** Treatment was initiated before or shortly after hospital discharge [3] [1].
- **SCORED (Effect of Sotagliflozin on Cardiovascular and Renal Events in Patients with Type 2 Diabetes and Moderate Renal Impairment)**
  - **Design:** Double-blind, placebo-controlled, randomized clinical trial.
  - **Population:** 10,584 patients with type 2 diabetes, chronic kidney disease (eGFR 25-60 mL/min/1.73m<sup>2</sup>), and additional cardiovascular risk factors.
  - **Intervention:** **Sotagliflozin** (200 mg, increased to 400 mg if tolerated) versus placebo.
  - **Primary Endpoint:** A composite of cardiovascular deaths, hospitalizations for heart failure, and urgent visits for heart failure.
  - **Key Feature:** Included a significant number of patients with advanced chronic kidney disease [5] [1].

- **SOTA P CARDIA (A Randomized Trial of Sotagliflozin in HFpEF Patients without Diabetes)**

- **Design:** Prospective, randomized, double-blind, placebo-controlled trial.
- **Population:** 88 racially diverse HFpEF patients without diabetes (70% female).
- **Intervention:** **Sotagliflozin** versus placebo for six months.
- **Primary Endpoints:** Cardiac functional and structural measures, including left ventricular mass, diastolic function, six-minute walk test, and KCCQ score for quality of life [4].

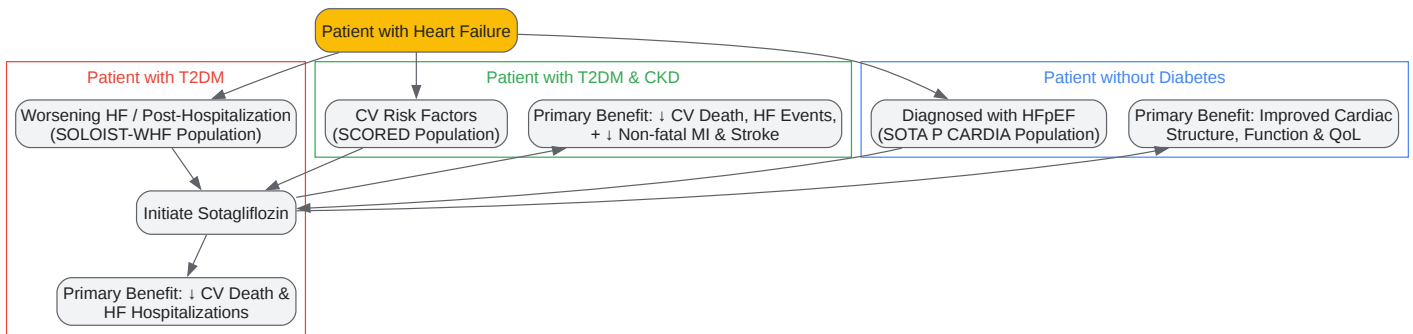
## Mechanism of Action and Clinical Workflow

**Sotagliflozin**'s unique action involves dual inhibition of SGLT proteins. The diagram below illustrates this mechanism and its cardioprotective effects.



[Click to download full resolution via product page](#)

The clinical development and decision pathway for **sotagliflozin** in heart failure, based on trial evidence, can be summarized as follows:



[Click to download full resolution via product page](#)

## Considerations for Researchers

- **Comparative Cost-Efficiency:** One analysis suggests that **sotagliflozin** may have a lower **Cost Needed to Treat (CNT)** to prevent one heart failure event compared to dapagliflozin (\$27,260 vs. \$109,043), though this is highly dependent on local drug pricing and requires confirmation from health economic studies in different regions [6].
- **Safety Profile:** **Sotagliflozin**'s safety profile is generally consistent with the SGLT inhibitor class, including risks of volume depletion and genital infections. Its **dual inhibition** may be associated with a higher incidence of gastrointestinal side effects (e.g., diarrhea) due to SGLT1 blockade in the gut [1].

*Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Sotagliflozin in the Management of Heart Failure [seriescience.com]
2. Cardiovascular Outcomes in Patients with Complex Type 2 ... [pubmed.ncbi.nlm.nih.gov]
3. Cost– effectiveness of sotagliflozin for the treatment of patients with... [pmc.ncbi.nlm.nih.gov]
4. Clinical Data Demonstrating Efficacy of Sotagliflozin in... - BioSpace [biospace.com]
5. Study Finds That an SGLT Inhibitor Is the First of Its Kind to ... [reports.mountsinai.org]
6. Frontiers | Sotagliflozin versus dapagliflozin to improve outcome of... [frontiersin.org]

To cite this document: Smolecule. [Sotagliflozin hospitalization reduction heart failure]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b543610#sotagliflozin-hospitalization-reduction-heart-failure>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)